

A Guide to CASK Inhibition: Profiling the Potent and Selective Inhibitor NR162

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Compound of Interest

Compound Name: *Cask-IN-1*

Cat. No.: *B10821022*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of commercially available inhibitors of the Calcium/Calmodulin-dependent Serine Protein Kinase (CASK), with a primary focus on the well-characterized compound NR162. Due to a lack of publicly available information on a compound named "**Cask-IN-1**," this document will serve as a comprehensive resource on known CASK inhibitors, their performance data, and the experimental methodologies used for their evaluation.

Introduction to CASK

Calcium/Calmodulin-dependent Serine Protein Kinase (CASK) is a multi-domain scaffolding protein that plays a crucial role in neuronal development, synaptic function, and gene expression.^{[1][2][3]} Its implication in various neurological disorders, including X-linked intellectual disability, has made it an attractive target for therapeutic intervention.^{[1][2]} CASK's complex signaling network involves interactions with key proteins such as CaMKII and the T-box brain transcription factor 1 (TBR1), influencing synaptic plasticity and neuronal gene regulation.^{[4][5][6][7]}

Commercially Available CASK Inhibitors: A Comparative Analysis

While the field of CASK inhibitor discovery is evolving, NR162 stands out as a potent and selective chemical probe. To date, detailed public data on other commercially available, selective CASK inhibitors is scarce. Therefore, this guide will focus on the performance of NR162 as a benchmark for CASK inhibition.

Quantitative Performance Data

The following table summarizes the key performance indicators for NR162, a potent and selective CASK inhibitor.

Inhibitor	Target	Kd (nM)	IC50 (nM)	Selectivity	Negative Control
NR162	CASK	22	80	Highly selective against a panel of kinases. Weak off-target activity against TYRO3 (IC50 = 3.8 μ M) and ERBB3 (IC50 = 18.2 μ M).	NR187

Experimental Protocols

The following are detailed methodologies for the key experiments used to characterize CASK inhibitors like NR162.

Isothermal Titration Calorimetry (ITC) for K_d Determination

Isothermal Titration Calorimetry (ITC) is a biophysical technique used to measure the heat changes that occur upon binding of a ligand (inhibitor) to a macromolecule (CASK). This allows for the direct determination of the binding affinity (K_d), stoichiometry (n), and enthalpy (ΔH) of the interaction.

Methodology:

- Sample Preparation:
 - Recombinant human CASK protein is purified and dialyzed extensively against the ITC buffer (e.g., 50 mM HEPES pH 7.5, 150 mM NaCl, 0.5 mM TCEP).
 - The CASK inhibitor (e.g., NR162) is dissolved in the same dialysis buffer to the desired concentration. A buffer-only control is also prepared.
 - All solutions are degassed prior to the experiment to prevent bubble formation.
- ITC Experiment:
 - The sample cell of the ITC instrument is loaded with the CASK protein solution (typically 20-50 μ M).
 - The injection syringe is filled with the CASK inhibitor solution (typically 200-500 μ M).
 - A series of small, sequential injections of the inhibitor into the protein solution are performed at a constant temperature (e.g., 25°C).
 - The heat change associated with each injection is measured by the instrument.
- Data Analysis:
 - The raw ITC data, consisting of heat pulses for each injection, is integrated to determine the heat change per mole of injectant.

- The resulting binding isotherm is then fitted to a suitable binding model (e.g., one-site binding model) using the instrument's software to calculate the K_d , stoichiometry, and enthalpy of the interaction.

NanoBRET™ Target Engagement Assay for IC50 Determination

The NanoBRET™ (Bioluminescence Resonance Energy Transfer) assay is a cell-based method to quantify the engagement of a test compound with its target protein in live cells. It measures the proximity of an energy donor (NanoLuc® luciferase fused to CASK) and a fluorescent energy acceptor (a cell-permeable fluorescent tracer that binds to the CASK active site).

Methodology:

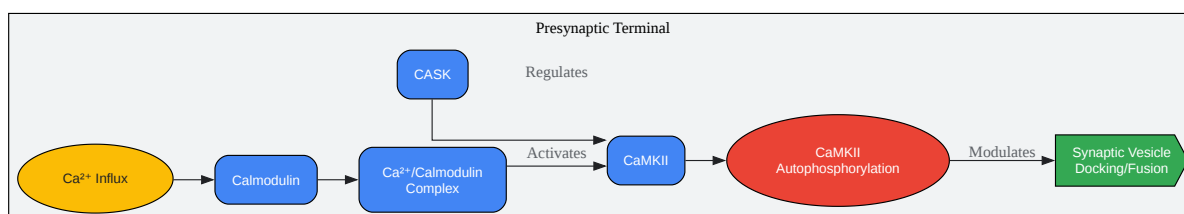
- Cell Culture and Transfection:
 - HEK293T cells are cultured in a suitable medium.
 - Cells are co-transfected with a plasmid encoding a CASK-NanoLuc® fusion protein and a carrier DNA.
- Assay Setup:
 - Transfected cells are harvested and seeded into 96-well plates.
 - A cell-permeable fluorescent tracer that binds to the ATP-binding pocket of CASK is added to the cells.
- Inhibitor Treatment:
 - The CASK inhibitor (e.g., NR162) is serially diluted and added to the wells containing the cells and the tracer.
 - The plate is incubated to allow the inhibitor to reach equilibrium.
- BRET Measurement:

- The NanoLuc® substrate is added to the wells, initiating the bioluminescent reaction.
- The BRET signal is measured using a plate reader capable of detecting both the donor (NanoLuc®) and acceptor (tracer) emission wavelengths. The BRET ratio is calculated as the acceptor emission divided by the donor emission.
- Data Analysis:
 - The BRET ratio is plotted against the logarithm of the inhibitor concentration.
 - The data is fitted to a sigmoidal dose-response curve to determine the IC₅₀ value, which represents the concentration of the inhibitor required to displace 50% of the tracer from the CASK-NanoLuc® fusion protein.

Signaling Pathways and Experimental Workflow

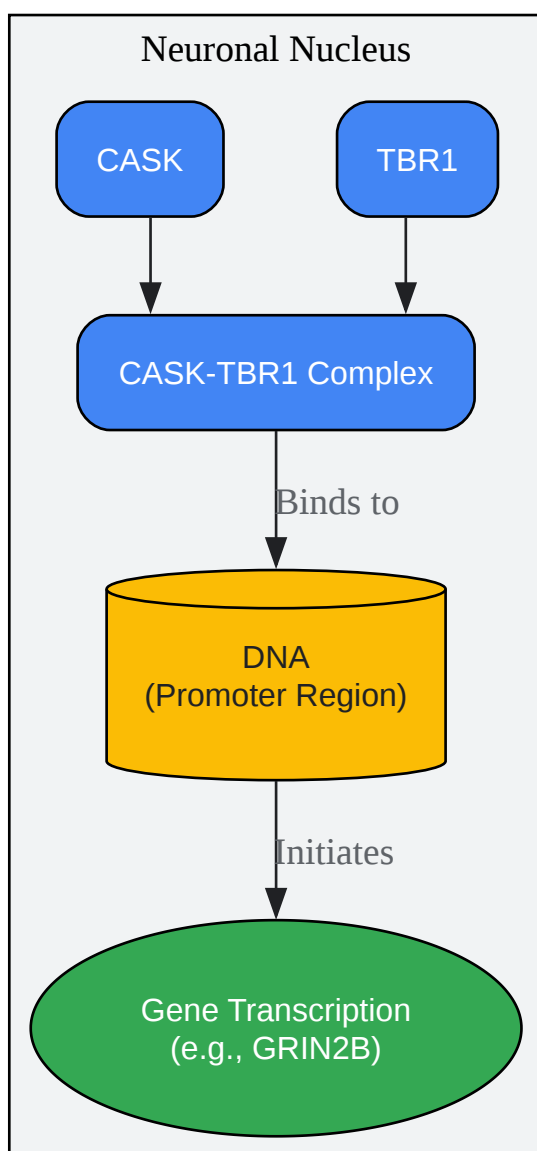
CASK Signaling Pathways

The following diagrams illustrate key signaling pathways involving CASK.



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Caption: CASK interaction with the CaMKII signaling pathway.

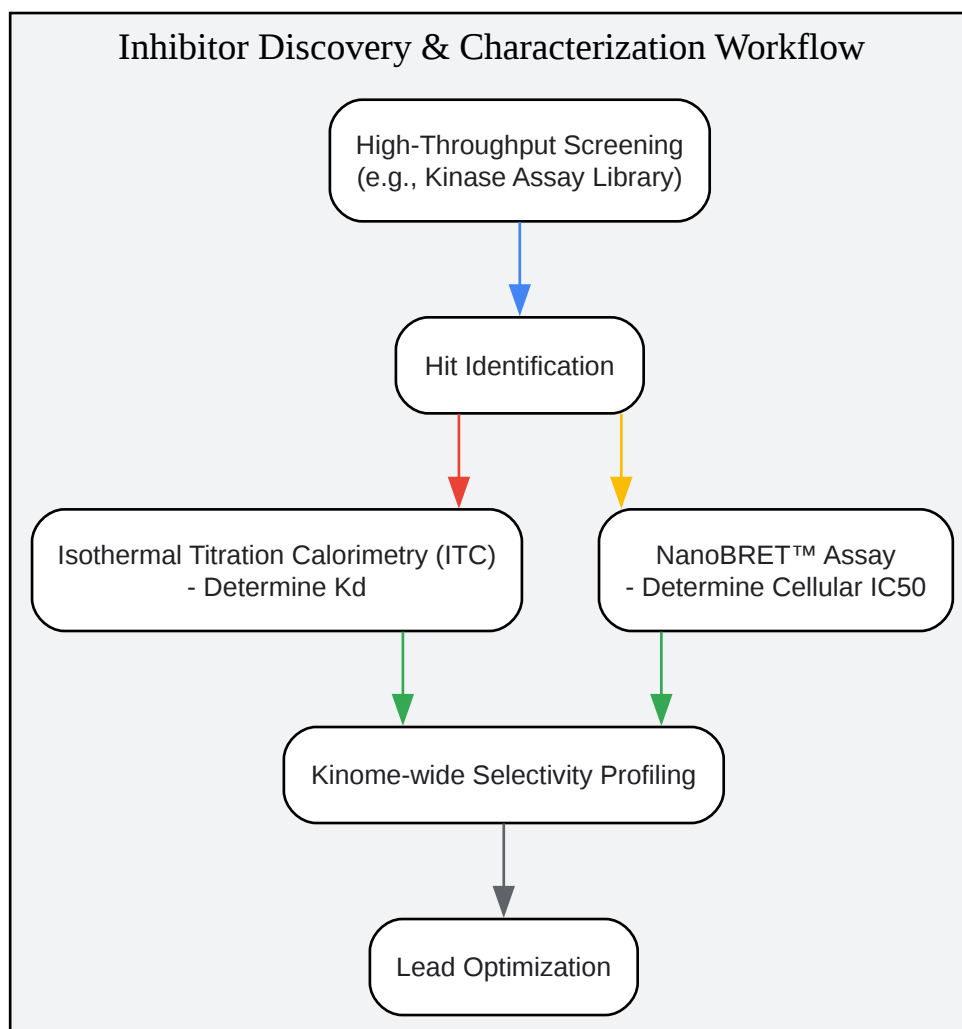


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Caption: CASK and TBR1 nuclear signaling pathway.

Experimental Workflow for CASK Inhibitor Characterization

The following diagram outlines a typical workflow for the identification and characterization of novel CASK inhibitors.



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Caption: A conceptual workflow for CASK inhibitor discovery.

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